

Proper Disposal of BMS-986188: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BMS-986188

Cat. No.: B606294

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This document provides essential guidance on the proper disposal procedures for **BMS-986188**, a selective positive allosteric modulator of the δ -opioid receptor. While the Safety Data Sheet (SDS) for **BMS-986188** indicates that it is not classified as a hazardous substance, adherence to standard laboratory safety protocols and local regulations for chemical waste disposal is mandatory.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **BMS-986188** is provided below. This information is essential for correct handling and storage.

Property	Value
CAS Number	1776115-10-6
Molecular Formula	C ₃₀ H ₃₁ BrO ₄
Molecular Weight	535.5 g/mol
Appearance	Crystalline solid
Storage	Store at -20°C for up to 1 month, or at -80°C for up to 6 months.

Disposal Protocol for BMS-986188

The following step-by-step protocol outlines the recommended procedure for the disposal of **BMS-986188**. This protocol is based on general best practices for the disposal of non-hazardous solid laboratory chemicals.

1. Waste Identification and Segregation:

- Characterize the Waste: Confirm that the waste stream contains only **BMS-986188** and any non-hazardous materials used during its handling (e.g., weighing paper, contaminated gloves).
- Segregate from Hazardous Waste: Do not mix **BMS-986188** waste with any hazardous chemical waste, including halogenated organic waste.

2. Personal Protective Equipment (PPE):

- Prior to handling the waste, ensure appropriate PPE is worn, including:
 - Safety glasses or goggles
 - Laboratory coat
 - Nitrile gloves

3. Containerization and Labeling:

- Select an Appropriate Container: Use a new, clean, and sealable container for collecting the solid waste. The container should be compatible with the chemical.
- Label the Container: Clearly label the waste container with the following information:
 - "Non-Hazardous Waste"
 - "**BMS-986188**"
 - Date of accumulation

- Name of the principal investigator or laboratory

4. Spill and Decontamination Procedures:

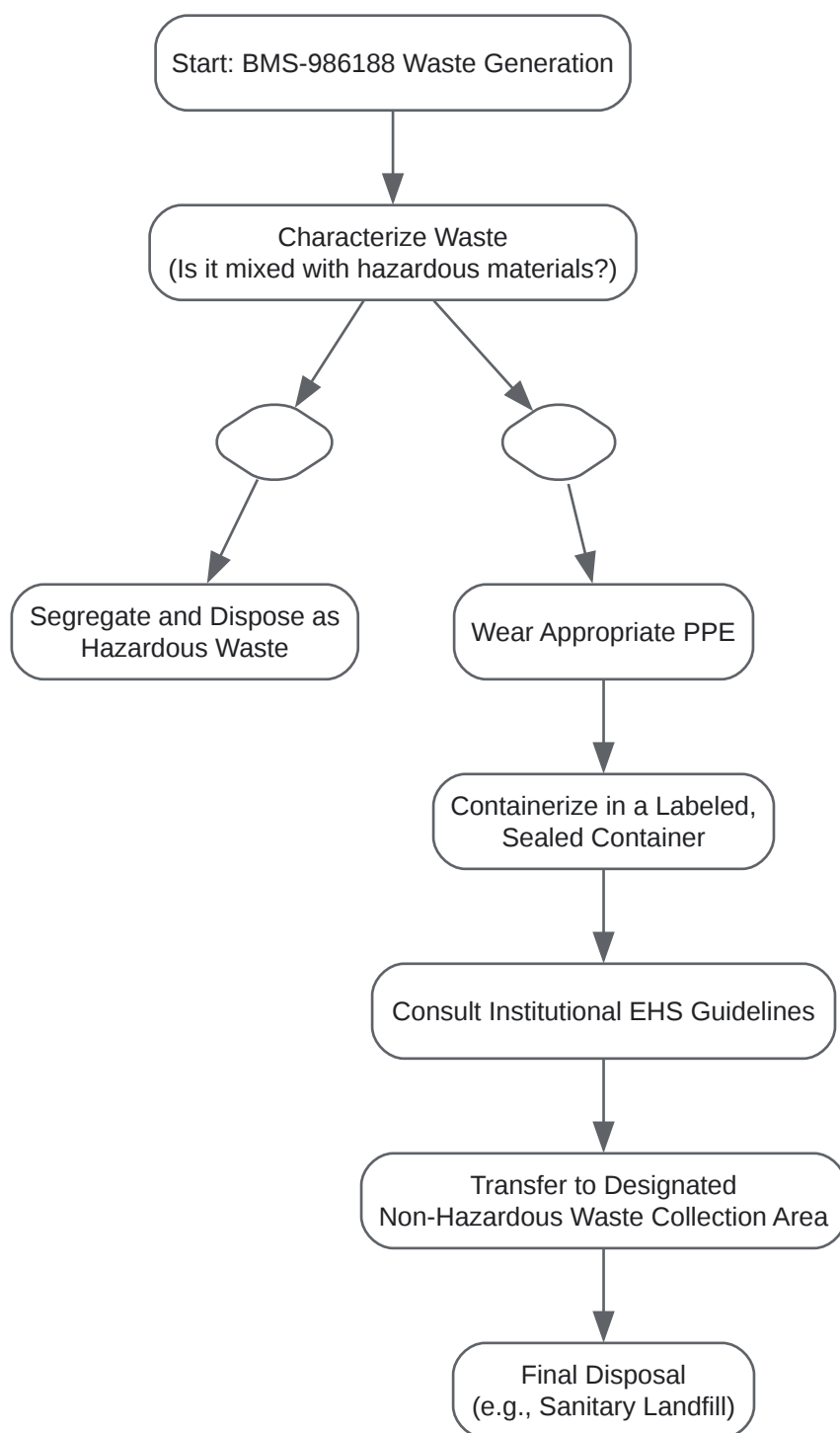
- In the event of a spill, avoid generating dust.
- For small spills, gently sweep the solid material into a designated waste container.
- Decontaminate the spill area and any equipment that came into contact with the compound using a suitable solvent such as ethanol or isopropanol. Collect the decontamination materials (e.g., wipes) and dispose of them as non-hazardous solid waste.

5. Final Disposal:

- Consult Institutional Guidelines: Before final disposal, consult your institution's Environmental Health & Safety (EHS) department for specific procedures regarding non-hazardous chemical waste.
- Landfill Disposal: As a non-hazardous solid, **BMS-986188** may be suitable for disposal in a sanitary landfill. However, do not place the chemical waste in regular laboratory trash cans that are handled by custodial staff.^[1]
- Designated Waste Stream: Follow your institution's procedure for transferring the labeled, sealed container to the designated non-hazardous waste collection area.

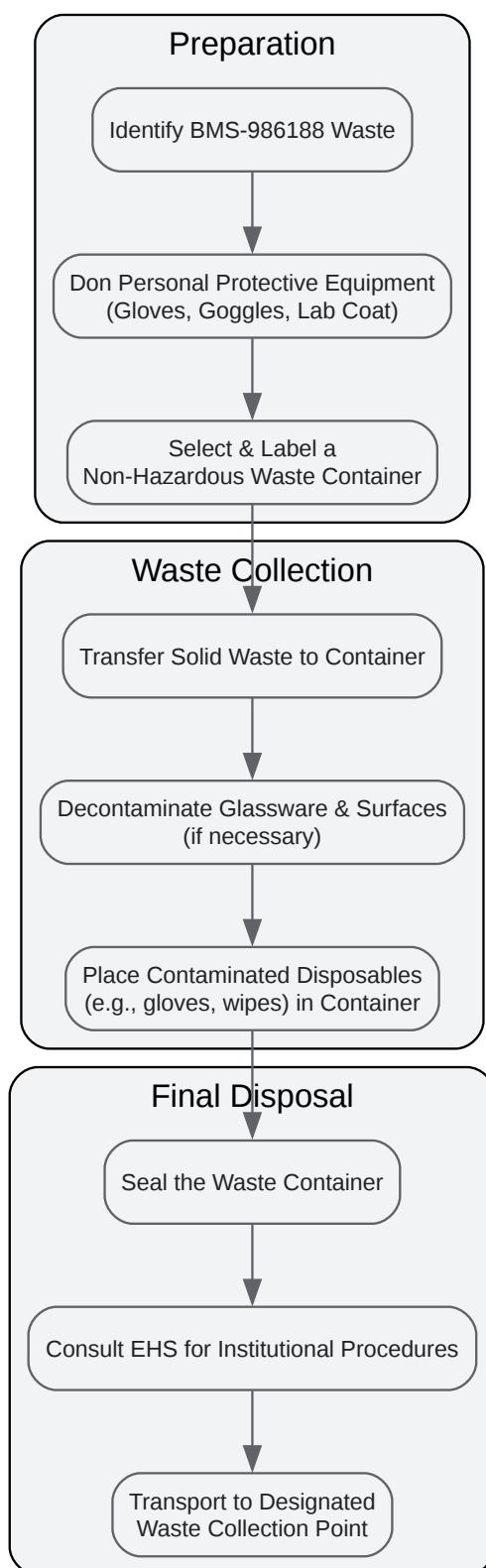
Experimental Workflow and Disposal Pathway

The following diagrams illustrate the key decision points and workflow for the proper disposal of **BMS-986188**.



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BMS-986188 Disposal Decision Workflow



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Step-by-Step Disposal Procedure for **BMS-986188**

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References

- 1. sfasu.edu [sfasu.edu]
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